

Solubility Profile of 1,1-Diphenylguanidine Hydrobromide: Technical Guide

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Compound of Interest

Compound Name: 1,1-Diphenylguanidine;hydrobromide
Cat. No.: B15393653

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Executive Summary & Chemical Identity

Nomenclature Alert: The term "Diphenylguanidine" in industrial and pharmaceutical contexts most commonly refers to 1,3-Diphenylguanidine (symmetric).^[1] However, the specific isomer 1,1-Diphenylguanidine (asymmetric) exists.^[1] Commercial "Diphenylguanidine Hydrobromide" (CAS 93982-96-8) is typically the salt of the 1,3-isomer, though synonyms in databases often conflate the two.^[1]

This guide primarily characterizes 1,3-Diphenylguanidine Hydrobromide (the standard industrial form) while providing the physicochemical distinctions for the 1,1-isomer where applicable.^[1]

Property	1,3-Diphenylguanidine HBr (Standard)	1,1-Diphenylguanidine (Base)
CAS Number	93982-96-8	20277-92-3 (Free Base)
Structure	$\text{Ph-NH-C(=NH)-NH-Ph}$ HBr	$(\text{Ph})_2\text{N-C(=NH)-NH}_2$
Symmetry	Symmetric (roughly)	Asymmetric
Primary Use	Rubber accelerator, analytical standard	Specialized synthesis

Key Solubility Insight: As a hydrobromide salt, the compound exhibits a "dual-nature" solubility profile.^[1] The ionic HBr core drives solubility in polar protic solvents (water, methanol), while the lipophilic diphenyl wings maintain solubility in select organic solvents (ethanol, chloroform), but prevent dissolution in non-polar hydrocarbons (hexane).^[1]

Physicochemical Profile & Solubility Drivers

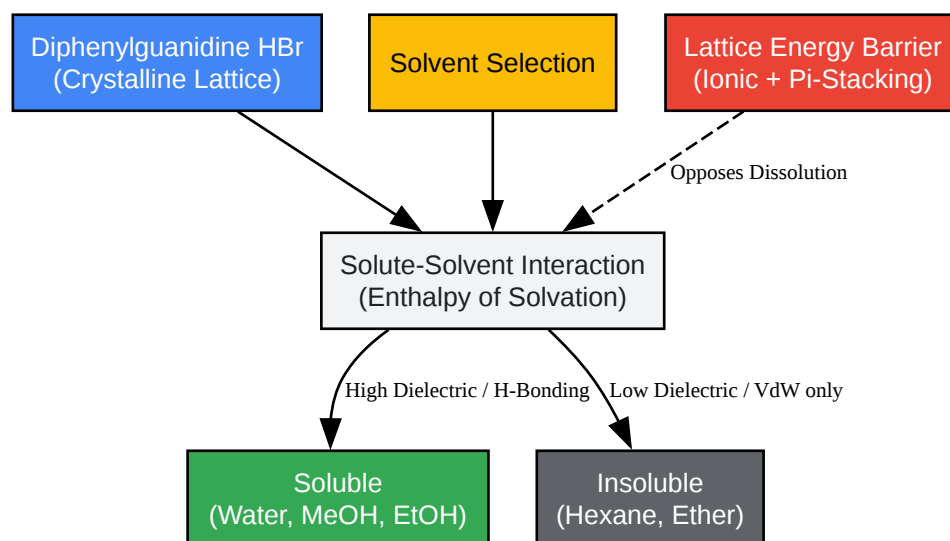
The solubility of 1,1-Diphenylguanidine Hydrobromide is governed by the competition between its Crystal Lattice Energy (stabilized by ionic interactions between the guanidinium cation and bromide anion) and Solvation Enthalpy (solvent-solute interactions).^[1]

Molecular Solvation Mechanism^[1]

- Protic Solvents (Water, Alcohols): Dissolution is entropically driven by the dissociation of the HBr salt.^[1] The bromide ion () is solvated by hydrogen bonding, while the diphenylguanidinium cation interacts via dipole-dipole forces.^[1]
- Aprotic Polar Solvents (DMSO, DMF): High dielectric constants () enable dissociation of the ion pair.^[1]

- Non-Polar Solvents (Toluene, Hexane): The high lattice energy of the salt cannot be overcome by weak Van der Waals interactions, rendering the compound insoluble.^[1]

Diagram: Solvation Logic Flow



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Figure 1: Thermodynamic decision tree determining the solubility of guanidine salts based on solvent polarity.

Quantitative Solubility Data

While specific mole-fraction datasets for the hydrobromide salt are rare in open literature compared to the free base, the following profile is synthesized from industrial safety data and homologous guanidine salt behaviors.

Qualitative Solubility Table (at 25°C)

Solvent Class	Specific Solvent	Solubility Status	Mechanism
Polar Protic	Water	Soluble (~1-5 g/L)	Ion-dipole hydration of HBr salt.[1]
Polar Protic	Ethanol	Highly Soluble	Amphiphilic match (polar OH + organic ethyl).[1]
Polar Protic	Methanol	Highly Soluble	Strong solvation of ionic core.
Chlorinated	Chloroform	Soluble	Solvation of hydrophobic phenyl rings.[1]
Aromatic	Toluene	Sparingly Soluble	Phenyl rings interact, but salt core resists.[1]
Non-Polar	Hexane	Insoluble	Lack of polarity to break ionic lattice.
Ether	Diethyl Ether	Insoluble	Insufficient dielectric constant.[1]

Comparative Data: Free Base vs. Salt

To assist in process design, compare the salt to the free base (1,3-Diphenylguanidine), for which precise thermodynamic data exists [1].[1]

- Free Base: High solubility in Acetone > Ethyl Acetate > Ethanol.[1] Low in Water.[1]
- Hydrobromide Salt: High solubility in Ethanol > Water > Acetone.[1] Insoluble in Ethyl Acetate (relative to base).[1]
- Implication: To purify the salt from the free base, wash with Ethyl Acetate or Ether (dissolves base, leaves salt).[1] To recrystallize the salt, use Ethanol/Water mixtures.[1]

Experimental Protocol: Solubility Determination

For precise solubility data (e.g., for drug formulation or polymorph screening), use the Isothermal Saturation Shake-Flask Method.^[1] This protocol is self-validating via mass balance.^[1]

Workflow Diagram



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Figure 2: Standardized workflow for determining thermodynamic equilibrium solubility.

Detailed Methodology

- Preparation: Add excess 1,1-Diphenylguanidine Hydrobromide to 10 mL of the target solvent in a glass vial. "Excess" is confirmed by the visual presence of undissolved solid at the bottom.^[1]
- Equilibration: Place vials in a thermostatic shaker bath (e.g., 25.0 ± 0.1 °C) for 48 hours.
 - Validation: Measure concentration at 24h and 48h.^[1] If values differ by <2%, equilibrium is reached.^[1]
- Sampling: Stop agitation and allow settling for 2 hours. Withdraw supernatant using a pre-warmed syringe filter (0.45 µm PTFE for organics, Nylon for aqueous).^[1]
- Quantification (HPLC Method):
 - Column: C18 (e.g., Agilent Zorbax), 150 mm x 4.6 mm.^[1]
 - Mobile Phase: Acetonitrile:Water (buffered to pH 3.0 with phosphate) 60:40 v/v.^[1]
 - Detection: UV at 240 nm (characteristic of the diphenylguanidine chromophore).^[1]
 - Calculation:

where

is molar solubility,

is dilution factor.[\[1\]](#)

Thermodynamic Modeling

To predict solubility at different temperatures (crucial for crystallization), fit your experimental data to the Modified Apelblat Equation [\[1\]](#)[\[3\]](#).[\[1\]](#)

The Model

[\[1\]](#)

- : Mole fraction solubility.[\[1\]](#)
- : Absolute temperature (Kelvin).[\[1\]](#)[\[2\]](#)
- : Empirical parameters derived from regression.

Interpretation

- Parameter B: Related to the enthalpy of solution.[\[1\]](#)[\[2\]](#) A negative (typical) indicates endothermic dissolution (solubility increases with T).[\[1\]](#)
- Parameter C: Accounts for the temperature dependence of the enthalpy.

Application: If you measure solubility at 298K, 308K, and 318K, you can solve for A, B, and C to predict solubility at 350K (boiling ethanol) for reactor sizing.[\[1\]](#)

Applications & Implications

Rubber Vulcanization

Diphenylguanidine HBr acts as a secondary accelerator.[\[1\]](#) Its solubility in the rubber matrix is poor, which is why it is often used in combination with sulfenamides.[\[1\]](#) The salt form prevents premature reaction ("scorch") compared to the free base by delaying the release of the active guanidine species until higher vulcanization temperatures are reached.[\[1\]](#)

Analytical Chemistry

Used as a standard for the precipitation of metals or large anions.[1] The solubility product () of Diphenylguanidine-Metal complexes is extremely low in water, allowing for gravimetric analysis.[1]

Pharmaceutical Purification

The differential solubility between the HBr salt (water-soluble) and the free base (ether-soluble) is the primary method for purifying diphenylguanidine.[1]

- Protocol: Dissolve crude mixture in dilute HBr (aq). Filter insoluble impurities.[1] Basify filtrate with NaOH. Extract pure free base into Ether.[1]

References

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